

Aderbasib preclinical research findings

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Compound Focus: Aderbasib

CAS No.: 791828-58-5

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Aderbasib (INCB007839) Drug Profile

The table below summarizes the core information available for **Aderbasib**:

Profile Item	Details
Drug Type	Small molecule drug (orally bioavailable) [1] [2]
Targets	ADAM10 and ADAM17 (Dual Inhibitor) [1] [2] [3]
Mechanism of Action	Inhibits the "sheddase" activity of ADAM10 and ADAM17, preventing the cleavage and release of soluble ectodomains of cell surface proteins [1].

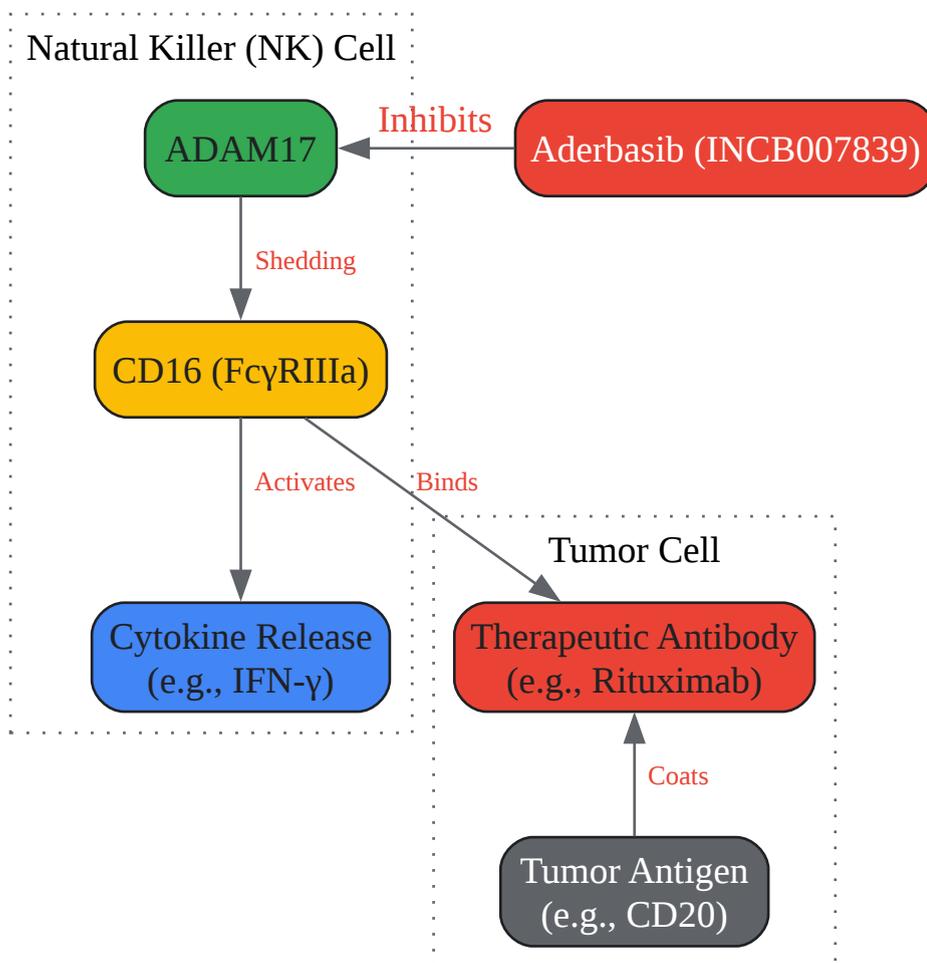
| **Relevant Indications (from clinical trials)** | • Malignant Glioma (Investigational) [1] • HER2-positive Breast Cancer (Investigated in combination with trastuzumab) [3] • Diffuse Large B-Cell Non-Hodgkin Lymphoma (Investigated in combination with rituximab) [3] | | **Highest Development Phase** | Phase 2 (Discontinued) [2] |

Scientific Rationale and Therapeutic Context

The value of inhibiting ADAM17, a key target of **Aderbasib**, is well-documented in scientific literature, particularly in oncology.

- **ADAM17 Biology:** ADAM17 is a transmembrane protease that sheds over 80 membrane-bound substrates [4] [3]. Its activity is critical in releasing key signaling molecules, including:
 - **TNF- α :** A major mediator of inflammation [4] [3].
 - **EGFR Ligands:** Such as amphiregulin, which activate proliferative signaling pathways [4] [3].
 - **Immune Modulators:** Including CD16 (FcyRIIIA) on Natural Killer (NK) cells [3].
- **Role in Cancer and Rationale for Targeting:**
 - By inhibiting the shedding of EGFR ligands, ADAM17 inhibitors can suppress tumor cell proliferation signals [1].
 - In the context of **glioma**, recent research in "cancer neuroscience" highlights a complex interplay between glioma cells and the central nervous system. Neuronal activity can promote glioma progression through direct synaptic communication and paracrine signaling [5]. While the direct link to ADAM17 in this specific process is not detailed in the results, the broader role of proteases in modulating the tumor microenvironment is well-established.
 - A promising application is in **cancer immunotherapy**. ADAM17 mediates the shedding of CD16 from NK cells. Inhibiting ADAM17 with a drug like **Aderbasib** prevents this shedding, thereby enhancing NK cell-mediated antibody-dependent cellular cytotoxicity (ADCC) of therapeutic antibodies like rituximab and trastuzumab [3]. This was the basis for its clinical investigation in lymphoma and breast cancer.

The following diagram illustrates this core immunomodulatory mechanism of action.



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Diagram 1: Proposed mechanism of **Aderbasib** in enhancing antibody-based therapy by preventing ADAM17-mediated CD16 shedding on NK cells.

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References

1. aderbasib [mycancergenome.org]
2. Aderbasib - Drug Targets, Indications, Patents [synapse.patsnap.com]

3. Recent Advances in ADAM17 Research: A Promising Target ... [pmc.ncbi.nlm.nih.gov]

4. ADAM17 as a promising therapeutic target - PubMed Central [pmc.ncbi.nlm.nih.gov]

5. Deciphering the CNS-glioma dialogue: Advanced insights ... [pmc.ncbi.nlm.nih.gov]

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